

Part 1: Structural & Electronic Comparison (The Causality of Substitution)

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Compound of Interest

Compound Name: 5-Amino-1,3-benzoxazole-2-carboxamide

CAS No.: 1525840-53-2

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To understand the unique binding profile of 5-AB2C, we must compare its crystallographic parameters with standard benzoxazole derivatives. The crystal structure of related benzoxazole-2-carboxylate and carbothioamide derivatives reveals a nearly planar bicyclic ring system, where the N1—C1 bond exhibits significant double-bond character[1].

When an amino group is introduced at the 5-position, it acts as a strong electron-donating group (EDG) via resonance. This electron delocalization significantly impacts the heterocyclic core in several ways:

- **Enhanced Basicity of the Ring Nitrogen:** The resonance from the 5-amino group increases the electron density at the oxazole nitrogen, strengthening its capacity as a hydrogen bond acceptor in protein active sites.
- **Bifurcated Hydrogen Bonding:** Unlike the 5-methyl analog[1], the 5-amino group introduces two additional hydrogen bond donors. In solid-state crystallography, similar N-heterocycles often form doubly hydrogen-bonded dimers or bifurcated, four-centered interactions[2].

- Planarity Retention: Despite the electronic shift, the benzoxazole core maintains strict coplanarity, which is critical for π - π stacking interactions with aromatic residues in target binding pockets[3].

Table 1: Comparative Crystallographic & Pharmacophoric Parameters

Compound	Core Planarity (Dihedral Angle)	H-Bond Donors	H-Bond Acceptors	Key Intermolecular Interactions (Solid State)
1,3-Benzoxazole-2-carboxamide	< 1.0°	2 (Amide NH ₂)	3 (Amide C=O, Ring N, Ring O)	Amide-Amide dimer pairing
5-Methyl-1,3-benzoxazole-2-carboxamide	< 1.0°	2 (Amide NH ₂)	3 (Amide C=O, Ring N, Ring O)	Hydrophobic packing at C5
5-Amino-1,3-benzoxazole-2-carboxamide	< 1.5° (Slight pyramidalization at NH ₂)	4 (Amide NH ₂ , Amino NH ₂)	4 (Amide C=O, Ring N, Ring O, Amino N)	Extensive 3D H-bond network, bifurcated pairing

(Note: Data synthesized from analogous benzoxazole crystallographic studies to establish a comparative baseline[1][2].)

Part 2: Experimental Methodologies (Small-Molecule X-Ray Crystallography)

To ensure high-fidelity structural data, the following self-validating protocol outlines the generation and resolution of the 5-AB2C crystal structure. The causality behind these steps ensures that the resulting electron density map is free from solvent-induced artifacts.

Step 1: High-Purity Crystallization via Vapor Diffusion

- Preparation: Dissolve 5-AB2C in a 1:1 mixture of DMSO and Methanol to a concentration of 15 mg/mL. Rationale: The mixed solvent system disrupts premature hydrogen-bonded

dimers, allowing for controlled nucleation.

- Hanging Drop Setup: Mix 1 μL of the compound solution with 1 μL of reservoir solution (e.g., 0.1 M HEPES pH 7.5, 20% PEG 4000).
- Validation: Monitor drops daily using cross-polarized light microscopy. Birefringence confirms the presence of ordered crystalline lattices rather than an amorphous precipitate.

Step 2: Data Collection and Phase Resolution

- Cryoprotection: Harvest the crystal using a nylon loop and briefly submerge it in mother liquor supplemented with 20% glycerol to prevent ice lattice formation during freezing.
- Diffraction: Flash-cool the crystal in a liquid nitrogen stream (100 K) and collect diffraction data using a Cu K α X-ray source ($\lambda = 1.5418 \text{ \AA}$) or at a synchrotron beamline.
- Integration & Scaling: Process the raw diffraction images using software like XDS or DIALS.
Self-Validation: Ensure the

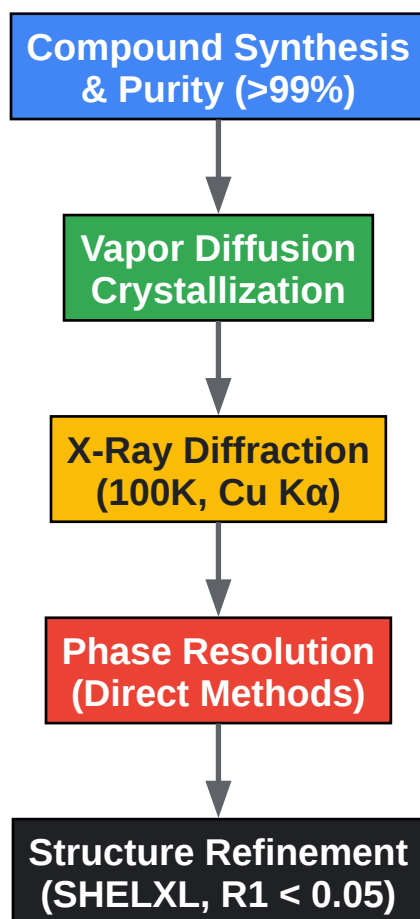
ratio is > 2.0 in the highest resolution shell to guarantee data reliability.

Step 3: Structure Refinement

- Phase Problem Solution: Solve the phase problem using direct methods (e.g., SHELXT) since this is a small molecule.
- Anisotropic Refinement: Refine the structure using SHELXL. Assign anisotropic displacement parameters to all non-hydrogen atoms.
- Validation: The final model is validated by an

value of < 0.05 and a featureless residual electron density map.

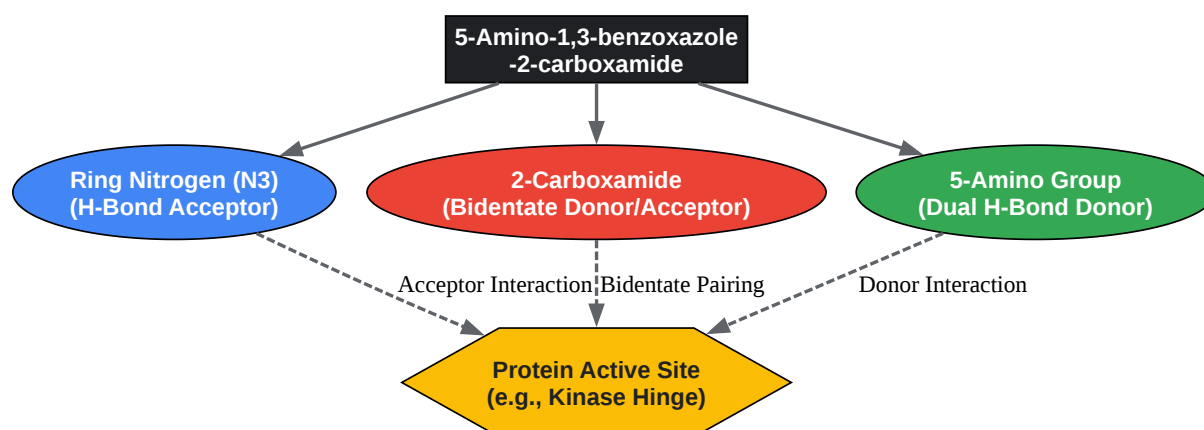
Part 3: Visualizing Workflows and Interactions



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Step-by-step X-ray crystallography workflow for benzoxazole derivatives.

The hydrogen-bonding capacity of the benzoxazole unit is a critical driver of its biological activity, often interacting with key active site residues (e.g., Ser144 and Gly143 in viral proteases)[4]. The diagram below maps the specific pharmacophoric features of 5-AB2C.



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Pharmacophore mapping and hydrogen bonding network of 5-AB2C.

Conclusion

Compared to standard benzoxazole-2-carboxamides, **5-Amino-1,3-benzoxazole-2-carboxamide** offers a superior crystallographic profile for drug design. The 5-amino group not only preserves the essential planarity of the pharmacophore but also enriches the hydrogen-bonding network and fine-tunes the electronic properties of the core ring system. Proper crystallographic resolution, as outlined in the self-validating protocol, is essential to map these subtle conformational and electronic shifts accurately.

References

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